

1-Boc-3-Formyl-4-hydroxyindole molecular weight

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Compound of Interest

Compound Name: 1-Boc-3-Formyl-4-hydroxyindole

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An In-Depth Technical Guide to 1-Boc-3-Formyl-4-hydroxyindole

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **1-Boc-3-Formyl-4-hydroxyindole**, a key intermediate in synthetic organic chemistry and drug discovery. The document details its molecular properties, a common synthetic protocol, and its potential applications in the development of novel therapeutics.

Core Molecular Properties

1-Boc-3-Formyl-4-hydroxyindole, also known by its IUPAC name tert-butyl 3-formyl-4-hydroxyindole-1-carboxylate, is a derivative of the indole scaffold. The presence of the Boc (tert-butyloxycarbonyl) protecting group on the indole nitrogen, along with formyl and hydroxyl functionalities, makes it a versatile building block for creating more complex molecules.

Table 1: Molecular Data for **1-Boc-3-Formyl-4-hydroxyindole**

Property	Value	Reference
Molecular Weight	261.27 g/mol	[1][2]
Molecular Formula	C14H15NO4	[1][2]
IUPAC Name	tert-butyl 3-formyl-4-hydroxyindole-1-carboxylate	[1]
CAS Number	404888-00-2	[1]

Synthesis of 1-Boc-3-Formyl-4-hydroxyindole

The synthesis of **1-Boc-3-Formyl-4-hydroxyindole** is typically achieved through the protection of the indole nitrogen of 4-hydroxyindole-3-carbaldehyde using di-tert-butyl dicarbonate (Boc)₂O. This reaction is often catalyzed by a base such as 4-dimethylaminopyridine (DMAP) in an appropriate solvent.

Experimental Protocol: Boc Protection of 4-hydroxyindole-3-carbaldehyde

This protocol is based on a common method for the N-Boc protection of indoles.[2]

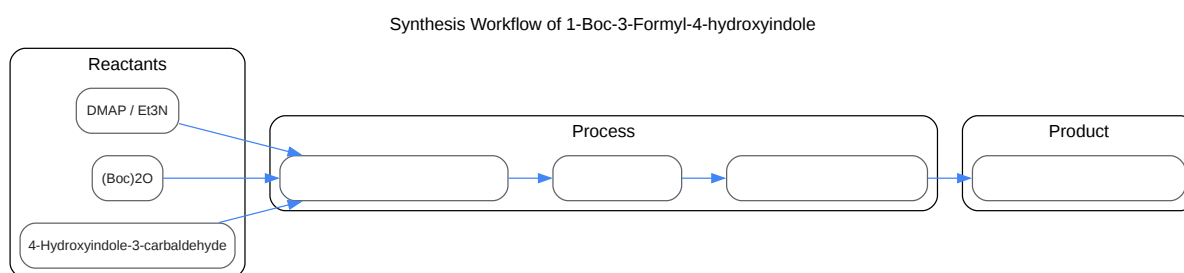
Materials:

- 4-Hydroxyindole-3-carbaldehyde
- Di-tert-butyl dicarbonate ((Boc)₂O)
- 4-Dimethylaminopyridine (DMAP)
- Triethylamine (Et₃N)
- Dichloromethane (CH₂Cl₂)
- Standard glassware for organic synthesis

Procedure:

- Dissolve 4-hydroxyindole-3-carbaldehyde in dichloromethane in a round-bottom flask.
- To this solution, add triethylamine and a catalytic amount of DMAP.
- Add di-tert-butyl dicarbonate to the mixture.
- Allow the reaction to stir at room temperature for approximately 2 hours.^[2]
- Monitor the reaction progress using Thin Layer Chromatography (TLC).
- Upon completion, the reaction mixture is typically worked up by washing with aqueous solutions to remove excess reagents and byproducts.
- The organic layer is dried over an anhydrous salt (e.g., Na₂SO₄), filtered, and concentrated under reduced pressure.
- The crude product can be purified by column chromatography on silica gel to yield pure **1-Boc-3-Formyl-4-hydroxyindole**.

Synthesis Workflow Diagram



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Caption: Synthesis workflow for **1-Boc-3-Formyl-4-hydroxyindole**.

Role in Drug Discovery and Development

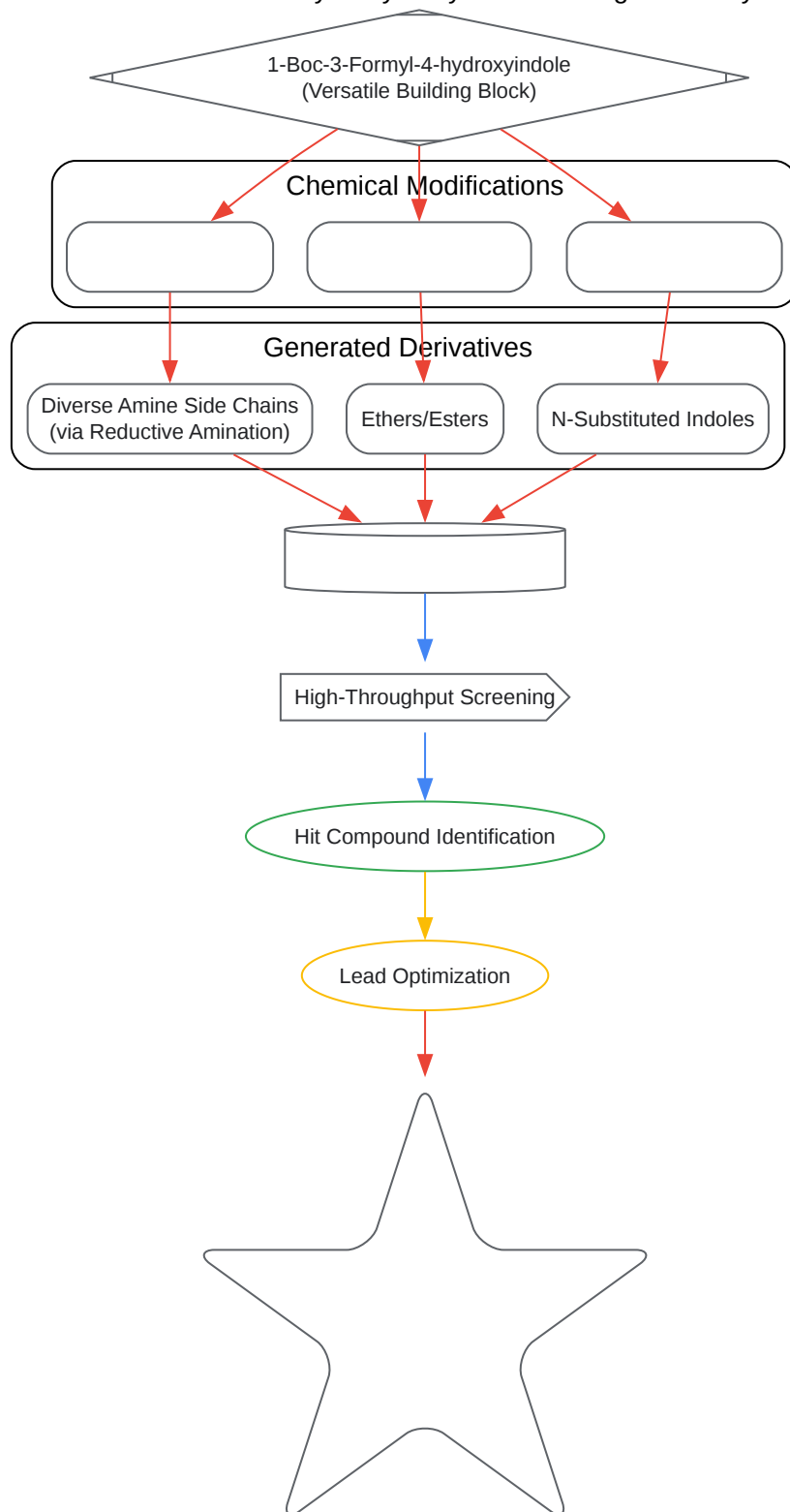
Indole-based structures are prevalent in many biologically active compounds and approved drugs. The functional groups present in **1-Boc-3-Formyl-4-hydroxyindole** make it a valuable intermediate for medicinal chemists.

- **The Formyl Group (at C3):** This aldehyde can be readily converted into a variety of other functional groups. It can undergo reductive amination to introduce diverse amine side chains, Wittig reactions to form alkenes, or oxidation to a carboxylic acid.
- **The Hydroxyl Group (at C4):** The phenolic hydroxyl group can be alkylated or acylated to generate ether or ester derivatives, respectively. This position is crucial for modulating properties like solubility and for establishing hydrogen bond interactions with biological targets.
- **The Boc-Protected Nitrogen:** The Boc group provides temporary protection to the indole nitrogen, preventing unwanted side reactions during the modification of other parts of the molecule. It can be easily removed under acidic conditions to reveal the N-H group, which can then be further functionalized.

These features allow for the systematic exploration of the chemical space around the indole scaffold, a key strategy in lead optimization during drug discovery.

Logical Workflow in Medicinal Chemistry

Role of 1-Boc-3-Formyl-4-hydroxyindole in Drug Discovery

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Caption: Logical workflow illustrating the use of the title compound in drug discovery.

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References

- 1. 1-Boc-3-Formyl-4-hydroxyindole - CAS:404888-00-2 - Sunway Pharm Ltd [3wpharm.com]
- 2. lookchem.com [lookchem.com]
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